

Essential Safety and Operational Guidance for Handling (R)-Irsonenontrine

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Compound of Interest

Compound Name: (R)-Irsonenontrine

Cat. No.: B10854518

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **(R)-Irsonenontrine**, a potent phosphodiesterase 9 (PDE9) inhibitor utilized in neurological disease research.

(R)-Irsonenontrine is a chemical compound intended for laboratory research purposes only. It is crucial to handle this substance with the utmost care, adhering to strict safety protocols to mitigate potential health and environmental risks.

Hazard Identification and Safety Summary

(R)-Irsonenontrine is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] All personnel must be thoroughly trained in the handling of potent compounds and familiar with the information presented in the Safety Data Sheet (SDS) before commencing any work.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. ^[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. ^[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects. ^[1]

Physical and Chemical Properties

CAS Number	1429509-81-8 [1]
Molecular Formula	C22H22N4O3 [1]
Molecular Weight	390.44 g/mol [1]
Appearance	White to off-white solid powder. [2]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to create a barrier between the researcher and the hazardous substance, minimizing the risk of exposure.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects eyes from splashes and airborne particles. [1]
Hand Protection	Protective, powder-free nitrile gloves. Double gloving is recommended.	Prevents skin contact with the compound. [1][3]
Body Protection	Impervious clothing, such as a fully fastened lab coat.	Protects skin from accidental spills. [1]
Respiratory Protection	A suitable respirator (e.g., N95 or higher) should be used when handling the powder outside of a certified chemical fume hood.	Prevents inhalation of the powdered compound. [1]

Operational Plan: Handling and Storage

Adherence to a strict operational plan is essential for the safe handling of **(R)-Irseontrine**.

3.1. Engineering Controls:

- All work with powdered **(R)-Irseontrine** must be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- An accessible safety shower and eyewash station must be available in the laboratory.[\[1\]](#)

3.2. Weighing and Handling Protocol:

- Preparation: Designate a specific area within the chemical fume hood for handling **(R)-Irseontrine**. Cover the work surface with absorbent bench paper.
- Donning PPE: Before handling the compound, put on all required PPE as specified in the table above.
- Weighing: Use an analytical balance inside the fume hood. Utilize anti-static weigh boats or paper to prevent scattering of the powder.
- Transfer: Use a clean spatula for transferring the powder. Avoid generating dust.
- Post-Handling: After weighing and transfer, carefully clean the spatula and the work surface with a damp cloth. Dispose of all contaminated disposable materials as hazardous waste.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.

3.3. Storage:

- Store **(R)-Irseontrine** in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)
- For long-term stability, store the powdered compound at -20°C and solutions at -80°C.[\[1\]](#)
- Keep away from direct sunlight and sources of ignition.[\[1\]](#)

Experimental Protocol: Preparation of a Stock Solution for In Vitro Assays

This protocol provides a general procedure for preparing a stock solution of **(R)-Irseontrine** for use in in vitro experiments, such as a PDE9 inhibition assay.

4.1. Materials:

- **(R)-Irseontrine** powder
- Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Calibrated micropipettes
- Sterile microcentrifuge tubes or glass vials with screw caps

4.2. Procedure:

- Calculation: Determine the mass of **(R)-Irseontrine** required to prepare a stock solution of the desired concentration (e.g., 10 mM). The molecular weight is 390.44 g/mol .
- Weighing: Following the safe handling protocol outlined above, accurately weigh the calculated amount of **(R)-Irseontrine** powder in a chemical fume hood.
- Dissolution: Transfer the weighed powder into a sterile tube or vial. Add the appropriate volume of DMSO to achieve the desired concentration.
- Mixing: Tightly cap the tube/vial and vortex thoroughly until the powder is completely dissolved.
- Storage: Label the stock solution with the compound name, concentration, date, and your initials. Store at -80°C for long-term use.[4]

Disposal Plan

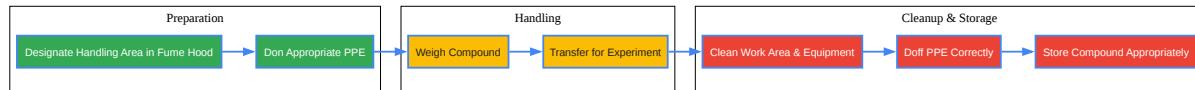
Proper disposal of **(R)-Irseontrine** and associated waste is critical to prevent environmental contamination.

- Solid Waste: All solid waste contaminated with **(R)-Irseontrine**, including empty containers, weigh boats, gloves, and bench paper, must be collected in a designated, sealed hazardous waste container.

- Liquid Waste: Unused solutions containing **(R)-Irseontrine** should be collected in a designated hazardous waste container for organic solvents. Do not pour down the drain.[1]
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety office in accordance with local, state, and federal regulations.[1]

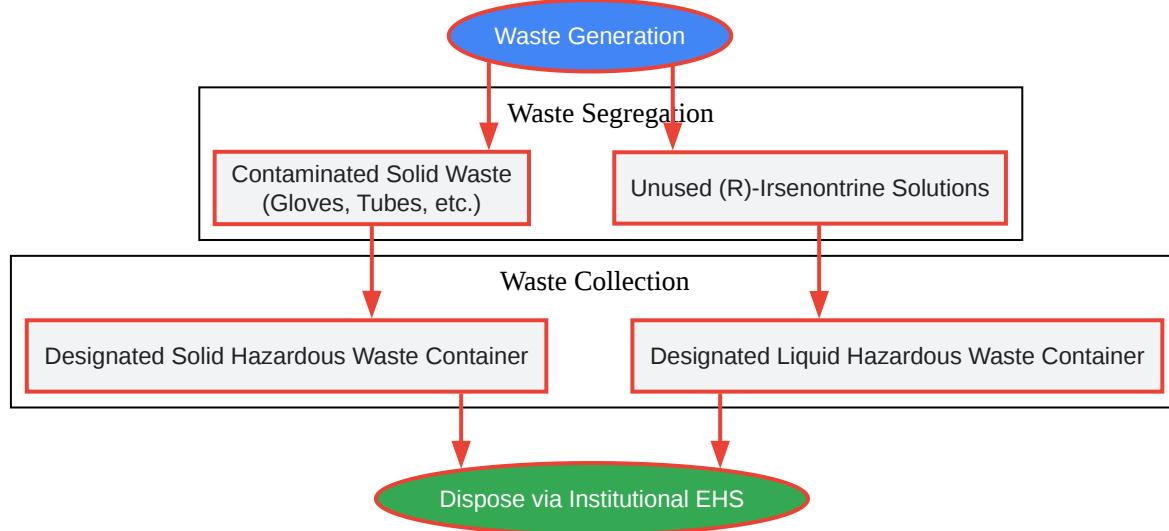
Visualized Workflows

To further clarify the procedural steps for handling and disposal, the following diagrams illustrate the recommended workflows.



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Caption: A logical workflow for the safe handling of **(R)-Irseontrine**.



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Caption: A procedural diagram for the proper disposal of **(R)-Irseontrine** waste.

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